

What is N3-Gly-Gly-OH chemical structure

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Compound of Interest

Compound Name: N3-Gly-Gly-OH

Cat. No.: B2421856

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An In-depth Technical Guide on the Chemical Structure of **N3-Gly-Gly-OH**

Introduction

N3-Gly-Gly-OH, systematically known as azidoacetyl-glycyl-glycine, is a modified dipeptide of significant interest in chemical biology and drug development. The incorporation of an azido (N3) group at the N-terminus provides a versatile chemical handle for "click chemistry" reactions, most notably the copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC) and the strain-promoted azide-alkyne cycloaddition (SPAAC). This functionality allows for the specific and efficient labeling of **N3-Gly-Gly-OH** and its conjugates with reporter molecules such as fluorophores, biotin, or other tags, making it a valuable tool for studying biological processes.

Chemical Structure and Properties

The fundamental structure of **N3-Gly-Gly-OH** consists of a glycyl-glycine dipeptide backbone. An azidoacetyl group is attached to the N-terminal amino group of the first glycine residue via an amide bond. The C-terminus of the second glycine residue is a free carboxylic acid.

Molecular Formula: C₆H₉N₅O₄

Chemical Structure:

Caption: 2D chemical structure of **N3-Gly-Gly-OH**.

Physicochemical Properties

The following table summarizes key quantitative data for **N3-Gly-Gly-OH**.

Property	Value
Molecular Weight	215.17 g/mol
Molecular Formula	C6H9N5O4
IUPAC Name	2-(2-azidoacetamido)-N-(carboxymethyl)acetamide
CAS Number	Not available
Topological Polar Surface Area	144 Å ²
Hydrogen Bond Donors	3
Hydrogen Bond Acceptors	6
LogP (calculated)	-2.1

Experimental Protocols

Synthesis of N3-Gly-Gly-OH via Solid-Phase Peptide Synthesis (SPPS)

This protocol outlines a standard method for synthesizing **N3-Gly-Gly-OH** using Fmoc-based solid-phase peptide synthesis.

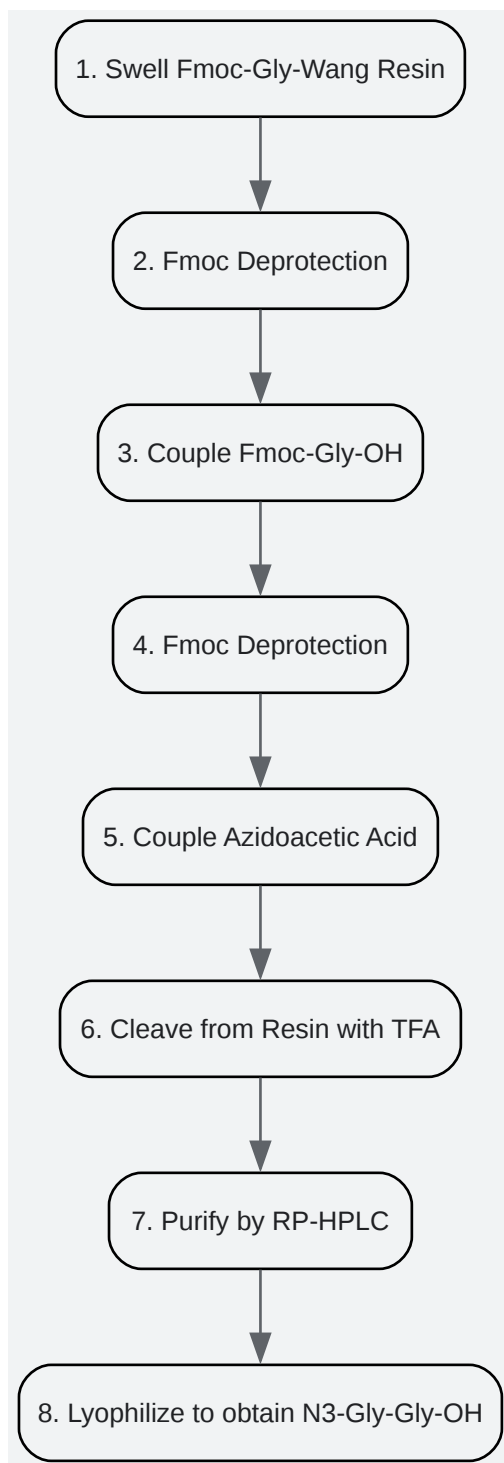
Materials:

- Fmoc-Gly-Wang resin
- Fmoc-Gly-OH
- Azidoacetic acid
- N,N'-Diisopropylcarbodiimide (DIC)
- OxymaPure
- 20% Piperidine in Dimethylformamide (DMF)

- Dichloromethane (DCM)
- Trifluoroacetic acid (TFA) cleavage cocktail (e.g., 95% TFA, 2.5% H₂O, 2.5% Triisopropylsilane)

Protocol:

- Resin Swelling: Swell Fmoc-Gly-Wang resin in DMF for 30 minutes.
- Fmoc Deprotection: Treat the resin with 20% piperidine in DMF for 5 minutes, repeat once. Wash the resin with DMF (3x), DCM (3x), and DMF (3x).
- Second Glycine Coupling: Dissolve Fmoc-Gly-OH (3 eq), DIC (3 eq), and OxymaPure (3 eq) in DMF. Add the solution to the deprotected resin and shake for 2 hours. Wash the resin as in step 2.
- Fmoc Deprotection: Repeat step 2.
- Azidoacetic Acid Coupling: Dissolve azidoacetic acid (3 eq), DIC (3 eq), and OxymaPure (3 eq) in DMF. Add the solution to the resin and shake for 2 hours. Wash the resin as in step 2.
- Cleavage and Deprotection: Wash the resin with DCM and dry under vacuum. Treat the resin with the TFA cleavage cocktail for 2 hours to cleave the peptide from the resin and remove side-chain protecting groups.
- Precipitation and Purification: Precipitate the crude peptide in cold diethyl ether. Centrifuge to collect the peptide pellet. Purify the crude product by reverse-phase high-performance liquid chromatography (RP-HPLC).
- Lyophilization: Lyophilize the pure fractions to obtain **N3-Gly-Gly-OH** as a white solid.

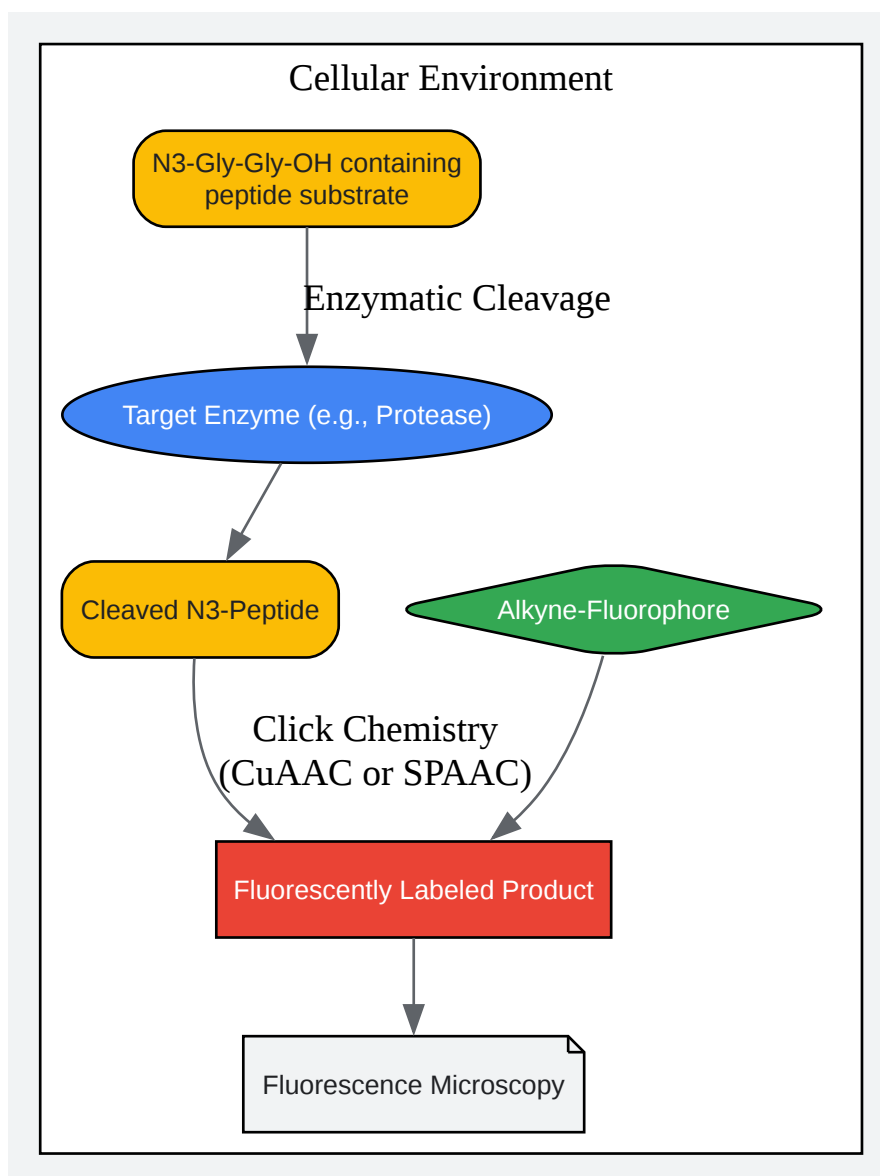


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Caption: Workflow for the solid-phase synthesis of **N3-Gly-Gly-OH**.

Applications in Signaling Pathway Analysis

N3-Gly-Gly-OH can be used as a metabolic label or a building block in peptide synthesis to probe various biological pathways. For instance, if incorporated into a substrate for a specific enzyme, its subsequent modification and localization can be tracked using click chemistry.



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Caption: Use of an N3-peptide probe in an enzymatic assay.

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